

Diethyl-pythiDC stock solution preparation and storage

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Compound Focus: Diethyl pyimDC

Cat. No.: S13958279

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Chemical Properties & Handling

The table below outlines the basic chemical identity of Diethyl-pythiDC:

Property	Description
CAS Number	1821370-70-0 [1] [2] [3]
Molecular Formula	C ₁₄ H ₁₄ N ₂ O ₄ S [1] [2] [4]
Molecular Weight	306.34 g/mol [1] [2] [5]
Physical Appearance	Off-white to light yellow solid powder [1] [4]
Purity	≥98% [4] [5]

Hazards and Safe Handling:

- GHS Classification:** Harmful if swallowed (H302) and very toxic to aquatic life with long-lasting effects (H410) [3].
- Precautionary Measures:** Avoid dust formation, do not eat/drink/smoke when handling, wash skin thoroughly after handling, and avoid release into the environment [3].
- Personal Protective Equipment (PPE):** Use safety goggles, protective gloves, impervious clothing, and a suitable respirator. Ensure adequate ventilation [3].

Storage Guidelines

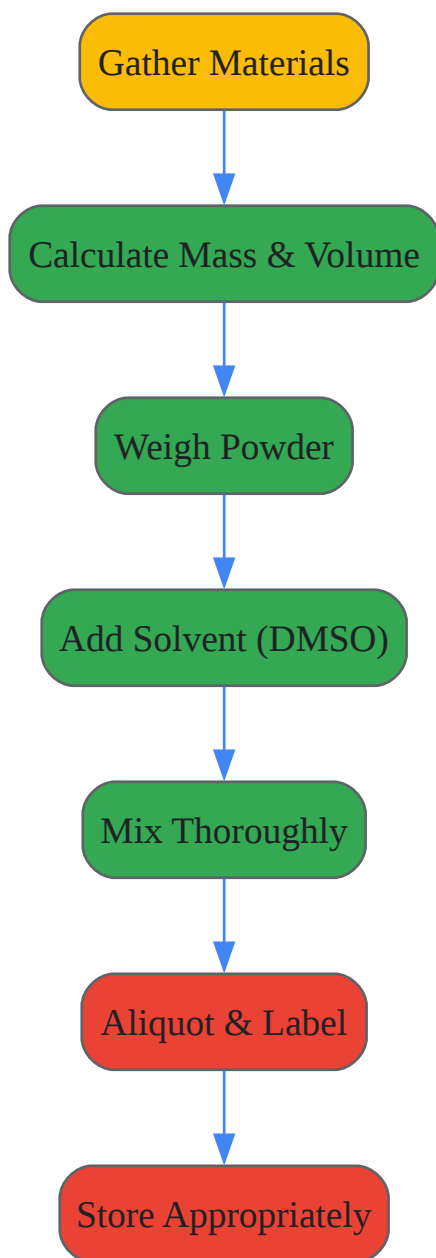
Adhere to these storage conditions to maintain product stability:

Form	Short-Term Storage	Long-Term Storage	Stability
Powder	4°C [1] [4]	-20°C [1] [2] [4]	Up to 3 years at -20°C [1]
DMSO Stock Solution	-20°C [1]	-80°C [1] [4]	Up to 2 years at -80°C; 1 year at -20°C [1]
Aliquoted Working Solution	-20°C [2]	-	Up to 1 month [2]

- Always keep the container **tightly sealed** in a cool, well-ventilated place [3].
- For solutions, it is recommended to **prepare aliquots** in tightly sealed vials to avoid repeated freeze-thaw cycles [2].

Stock Solution Preparation

The following workflow outlines the key steps for preparing a Diethyl-pythiDC stock solution:



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- **Solubility in DMSO:** Approximately **33.33 mg/mL**, yielding a concentration of about **108.80 mM** [1] [4].
- **Solvent:** Use **freshly opened, anhydrous DMSO** for dissolution, as hygroscopic DMSO can significantly impact solubility [1].
- **Molarity Calculator:** Use the formula: **Mass (mg) = Concentration (mM) × Volume (mL) × Molecular Weight (g/mol)** [4].

Working Solution Formulations for Experiments

For *in vitro* or *in vivo* applications, the stock solution is further diluted. Below are two common formulations:

Formulation 1: Suspension for Oral or Intraperitoneal Injection

- **Final Concentration:** 2.5 mg/mL (8.16 mM) [1] [4]
- **Preparation Sequence:**
 - 100 μ L of 25.0 mg/mL DMSO stock solution
 - 400 μ L PEG300 (mix evenly)
 - 50 μ L Tween-80 (mix evenly)
 - 450 μ L Saline (0.9% NaCl in ddH₂O) to adjust volume to 1 mL [1] [4]
- **Result:** Suspension solution [1]

Formulation 2: Clear Solution (for studies over half a month)

- **Final Concentration:** \geq 2.5 mg/mL (8.16 mM) [1] [4]
- **Preparation:**
 - 100 μ L of 25.0 mg/mL DMSO stock solution
 - 900 μ L Corn oil (mix evenly) [1] [4]
- **Result:** Clear solution [1]

Biological Activity & Experimental Context

Diethyl-pythiDC inhibits collagen prolyl 4-hydroxylases (CP4Hs) and is noted for doing so at concentrations that do not cause general cytotoxicity or disrupt iron homeostasis in cells [1] [5].

Example Cell Assay Protocol (from reference):

- **Cell Line:** MDA-MB-231 cells [1]
- **Procedure:**
 - Plate cells at 5,000 cells/well in a 96-well plate.
 - Allow cells to adhere for 4 hours.
 - Replace medium and treat with varying concentrations of Diethyl-pythiDC.
 - Incubate for 24 hours at 37°C.
 - Assess cell viability using the MTS assay, measuring absorbance at 490 nm [1].

Key Technical Reminders

- **Solubility is Crucial:** The high solubility in DMSO allows for concentrated stock solutions. Always confirm the solution is clear before aliquoting [1] [4].
- **Avoid Contamination:** Use proper aseptic technique when handling, especially when preparing formulations for biological assays.
- **Stability Over Time:** While long-term storage at -80°C is possible, for best results, use freshly prepared stock solutions whenever possible [2].

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To cite this document: Smolecule. [Diethyl-pythiDC stock solution preparation and storage].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b13958279#diethyl-pythidc-stock-solution-preparation-and-storage>]

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